

# common artifacts in Piflufolastat PET/CT and how to avoid them

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Piflufolastat

Cat. No.: B606989

[Get Quote](#)

## Technical Support Center: Piflufolastat PET/CT Imaging

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in identifying and mitigating common artifacts encountered during **Piflufolastat** ( $^{18}\text{F}$ -DCFPyL) PET/CT imaging.

### Frequently Asked Questions (FAQs)

Q1: What are the most common sources of artifacts in **Piflufolastat** PET/CT imaging?

A1: Artifacts in **Piflufolastat** PET/CT can arise from patient-related factors, technical parameters of the scan, and the inherent biodistribution of the radiotracer. The most common sources include patient motion, high physiologic urinary activity of the tracer, metallic implants, and issues with CT-based attenuation correction.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q2: How does patient motion affect the quality of **Piflufolastat** PET/CT images?

A2: Patient motion during the scan, including respiratory motion, can cause misregistration between the PET and CT images.[\[4\]](#)[\[7\]](#) This misalignment can lead to inaccurate localization of **Piflufolastat** uptake and the creation of artificial lesions, or blurring of true lesions, compromising the quantitative accuracy of the scan.[\[4\]](#)[\[8\]](#)

Q3: Why is urinary activity a concern in **Piflufolastat** PET/CT and what artifacts can it cause?

A3: **Piflufolastat** is excreted through the urinary system, leading to high concentrations of the radiotracer in the kidneys, ureters, and bladder.[9] This intense activity can cause "halo" artifacts or scatter, which may obscure adjacent structures like the prostate or pelvic lymph nodes.[1][10] While a study on a similar PSMA-targeted agent,  $^{18}\text{F}$ -Flotufolastat, found that urinary activity did not impede assessment in the majority of cases, it can occasionally impact interpretation.[11]

Q4: Can metallic implants, such as hip prostheses or dental fillings, interfere with the scan?

A4: Yes, metallic implants can cause significant artifacts on the CT portion of the scan, appearing as streaks or areas of abnormally high density.[2][5][6] When this erroneous CT data is used for PET attenuation correction, it can lead to false-positive or false-negative findings on the PET images in the vicinity of the implant.[6][8]

## Troubleshooting Guides

### Issue 1: Motion Artifacts

Symptoms:

- Blurring of anatomical structures.
- Misalignment of PET and CT data, particularly near the diaphragm.[7]
- Appearance of "hot" or "cold" spots that do not correspond to anatomical structures.

Avoidance and Correction Strategies:

| Strategy                        | Detailed Protocol   |
|---------------------------------|---|
| Patient Instruction and Comfort | Clearly instruct the patient to remain as still as possible during the scan. Ensure the patient is in a comfortable position to minimize involuntary movements.                           |
| Immobilization Devices          | Use of immobilization devices, such as straps or cushions, can help reduce patient movement.  |
| Respiratory Gating              | For thoracic and upper abdominal imaging, respiratory gating can be employed. This technique acquires PET data in sync with the patient's breathing cycle to minimize motion blurring.[8] |
| Image Co-registration           | Post-acquisition image processing software can be used to co-register the PET and CT images to correct for minor misalignments.[8]  |

## Issue 2: Urinary Activity Artifacts

### Symptoms:

- Intense radiotracer signal in the bladder, potentially obscuring adjacent tissues.[1]
- "Halo" or scatter artifacts around the bladder.[10]
- Difficulty in delineating pelvic lymph nodes or local recurrence near the bladder.

### Avoidance and Correction Strategies:

| Strategy          | Detailed Protocol  |
|-------------------|--|
| Patient Hydration | Encourage adequate patient hydration before and after the injection of PiFluolastat to promote tracer clearance and reduce its concentration in the bladder. <a href="#">[1]</a> <a href="#">[12]</a>                                |
| Bladder Voiding   | Instruct the patient to void their bladder immediately before the PET/CT scan commences. <a href="#">[1]</a> <a href="#">[12]</a> <a href="#">[13]</a>   |
| Delayed Imaging   | In some cases, delayed imaging of the pelvic region after bladder voiding may be considered, although starting image acquisition more than 90 minutes after injection may adversely impact imaging performance. <a href="#">[13]</a> |
| Diuretics         | The use of diuretics is a potential strategy to enhance tracer clearance, though this should be considered on a case-by-case basis and as per institutional protocols.   |

## Issue 3: Metallic Implant Artifacts

### Symptoms:

- Streaking or beam hardening artifacts on the CT image originating from the implant.[\[14\]](#)
- Falsely high or low tracer uptake on the PET image in the vicinity of the metal object.[\[6\]](#)[\[8\]](#)

### Avoidance and Correction Strategies:

| Strategy                                      | Detailed Protocol   |
|---|---|
| Review Non-Attenuation Corrected (NAC) Images | Always review the NAC PET images alongside the attenuation-corrected (AC) images. NAC images are not affected by CT-based artifacts and can help differentiate true uptake from artifacts. <a href="#">[8]</a>  |
| Metal Artifact Reduction (MAR) Software       | Utilize MAR algorithms, which are available on most modern CT scanners. These algorithms are designed to correct for the artifacts caused by metallic objects in the CT data before it is used for PET attenuation correction. <a href="#">[8]</a> <a href="#">[15]</a> |
| CT Scan Parameters Optimization               | Adjusting CT acquisition parameters, such as increasing kVp, can sometimes help to mitigate beam hardening artifacts.   |

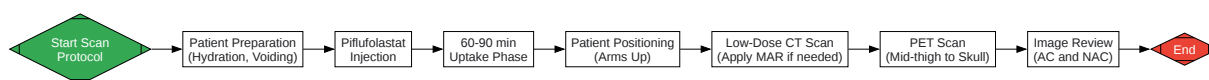
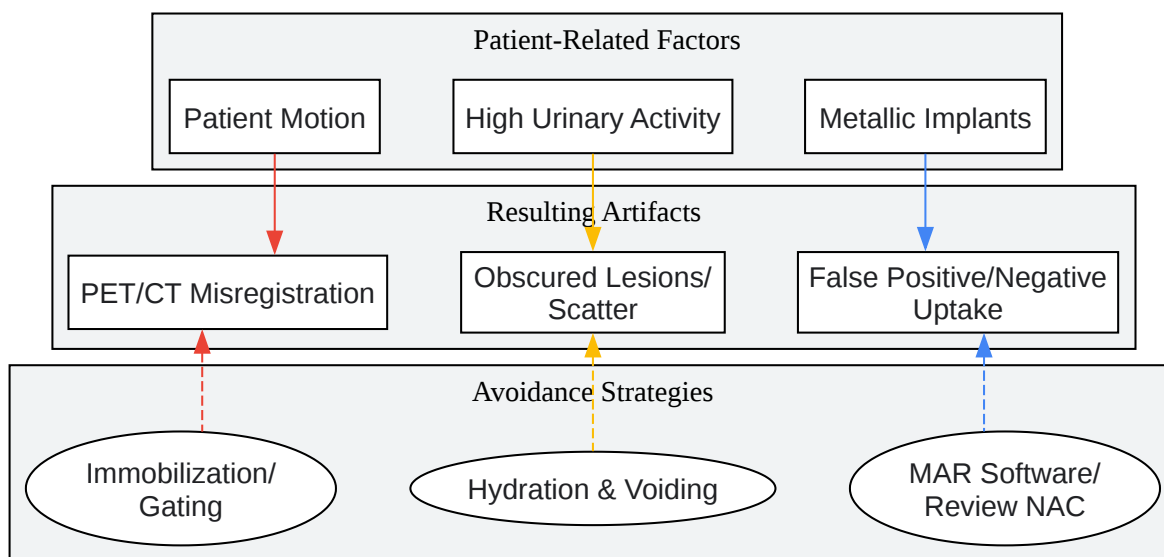
## Experimental Protocols

### Piflufolastat PET/CT Image Acquisition Protocol for Artifact Minimization

- Patient Preparation:
  - Patients should be well-hydrated.[\[12\]](#)
  - No specific fasting requirements are necessary.
  - Patients should be instructed to void immediately prior to imaging to minimize urinary artifacts.[\[12\]](#)[\[13\]](#)
- Radiotracer Administration:
  - Administer a standard intravenous injection of **Piflufolastat** ( $^{18}\text{F}$ -DCFPyL). The recommended dose is 333 MBq (9 mCi), with an acceptable range of 296 to 370 MBq (8-10 mCi).[\[13\]](#)[\[16\]](#)
  - Follow the injection with a saline flush to ensure the full dose is administered.[\[13\]](#)

- Uptake Phase:
  - A 60 to 90-minute uptake period between injection and scanning is recommended.[16]  
Starting image acquisition more than 90 minutes post-injection may negatively affect imaging performance.[13]
- Image Acquisition:
  - Patient Positioning: Position the patient in a supine position with their arms raised above their head to reduce beam hardening and truncation artifacts.[13][14]
  - CT Scan: Perform a low-dose CT scan for attenuation correction and anatomical localization.[13] If metallic implants are present, a MAR algorithm should be applied if available.[8]
  - PET Scan: The PET scan should cover the area from the mid-thigh to the vertex of the skull.[12][13]

## Visual Guides



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cme.lww.com [cme.lww.com]
- 2. PET/CT Artifacts - PMC [pmc.ncbi.nlm.nih.gov]
- 3. PET/CT Artifacts, Pitfalls and Variants [inis.iaea.org]
- 4. Pitfalls on PET/CT due to artifacts and instrumentation - PMC [pmc.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
- 6. Artefacts of PET/CT images - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Frontiers | Normal Variants, Pitfalls, and Artifacts in Ga-68 Prostate Specific Membrane Antigen (PSMA) PET/CT Imaging [frontiersin.org]
- 8. benchchem.com [benchchem.com]
- 9. Detection Rates of PSMA-PET Radiopharmaceuticals in Recurrent Prostate Cancer: A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. jnm.snmjournals.org [jnm.snmjournals.org]
- 11. Quantitative and Qualitative Assessment of Urinary Activity of 18F-Flutolastat-PET/CT in Patients with Prostate Cancer: a Post Hoc Analysis of the LIGHTHOUSE and SPOTLIGHT Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. apps.ausrad.com [apps.ausrad.com]
- 13. Learn How to Use PYLARIFY® - Dosing & Administration [pylarify.com]
- 14. researchgate.net [researchgate.net]
- 15. mdpi.com [mdpi.com]
- 16. canjurol.com [canjurol.com]
- To cite this document: BenchChem. [common artifacts in Piflufolastat PET/CT and how to avoid them]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606989#common-artifacts-in-piflufolastat-pet-ct-and-how-to-avoid-them]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)